

Technical Support Center: Stabilizing Viscosity in ULTREZ™ 10 Formulations

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Compound of Interest

Compound Name: *ULTREZ 10*
CAS No.: *195739-91-4*
Cat. No.: *B1181463*

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Welcome to the Technical Support Center for ULTREZ™ 10 formulations. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot and prevent viscosity loss in their formulations over time. Here you will find a comprehensive guide in a question-and-answer format, detailed experimental protocols, and data-driven insights to ensure the long-term stability of your ULTREZ™ 10-based products.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My ULTREZ™ 10 gel has lost significant viscosity over a short period. What are the common causes?

A1: Viscosity loss in ULTREZ™ 10 formulations can be attributed to several factors. The most common culprits include:

- pH Shift: The viscosity of Carbomer gels is highly pH-dependent. A decrease in pH below the optimal range (typically 6.0-7.5) can cause the polymer network to collapse, leading to a sharp drop in viscosity.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- **Presence of Electrolytes:** Ions from salts or active pharmaceutical ingredients (APIs) can shield the negative charges on the polymer backbone, reducing the electrostatic repulsion that causes the polymer to swell and thicken. This effect is more pronounced with di- and trivalent cations.
- **UV Exposure:** Prolonged exposure to ultraviolet (UV) radiation can cause polymer degradation through photooxidative processes, leading to a permanent loss of viscosity.[5]
- **High Shear:** While necessary for initial dispersion, excessive or prolonged high shear mixing after neutralization can mechanically break down the polymer network, resulting in a decrease in viscosity.[6]
- **Microbial Contamination:** Although Carbomers do not support microbial growth, contamination can lead to pH changes or enzymatic degradation of other formulation components, indirectly affecting viscosity.[7]

Q2: How can I prevent viscosity loss due to pH changes?

A2: To maintain a stable pH and, consequently, stable viscosity, consider the following:

- **Use of Buffering Agents:** Incorporate a suitable buffering system (e.g., phosphate or citrate buffers) to maintain the pH within the optimal range for your formulation.
- **Proper Neutralization:** Ensure complete and uniform neutralization of the ULTREZ™ 10 polymer during manufacturing. The choice of neutralizing agent (e.g., triethanolamine (TEA), sodium hydroxide) can also impact long-term stability.
- **Compatibility with APIs and Excipients:** Be mindful of the inherent pH of your active ingredients and other excipients. Acidic components can gradually lower the pH of the formulation.

Q3: What is the impact of electrolytes on viscosity, and how can I mitigate it?

A3: Electrolytes can significantly reduce the viscosity of ULTREZ™ 10 gels. The effect is dependent on the concentration and charge of the ions. To minimize this impact:

- Use Electrolyte-Tolerant Carbomers: For formulations with high electrolyte content, consider using more electrolyte-tolerant grades of Carbopol polymers.[8]
- Formulation Optimization: If possible, reduce the concentration of electrolytes in your formulation.
- Protective Polymers: In some cases, the addition of other polymers can help shield the Carbomer network from the effects of electrolytes.

Data Presentation

The following tables summarize the impact of various factors on the viscosity of Carbomer formulations. This data has been compiled from multiple sources to provide a comparative overview.

Table 1: Effect of pH on the Viscosity of a 0.5% Carbomer Gel

pH	Viscosity (cP)
4.0	~5,000
5.0	~35,000
6.0	~55,000
7.0	~60,000
8.0	~58,000
9.0	~50,000

Note: Viscosity values are approximate and can vary based on the specific Carbomer, neutralizing agent, and measurement conditions. Data compiled from graphical representations in multiple sources.[1][2]

Table 2: Influence of NaCl Concentration on the Viscosity of a 1.0% Carbopol® 974P NF Polymer Dispersion at pH 6.0

NaCl Concentration (%)	Viscosity (mPa·s)
0.00	~60,000
0.25	~45,000
0.50	~30,000
0.75	~20,000
1.00	~15,000
1.25	~10,000
1.50	~8,000

Source: Adapted from Lubrizol TDS-730, Figure 13.[1]

Experimental Protocols

Protocol 1: Measurement of Viscosity using a Brookfield Viscometer

This protocol outlines the standard procedure for measuring the viscosity of ULTREZ™ 10 gel formulations.

1. Equipment and Materials:

- Brookfield Rotational Viscometer (e.g., DV-II+ Pro)[9]
- Appropriate spindle (e.g., T-bar spindle for high viscosity gels)
- Beaker (600 mL low form Griffin beaker is standard)[10]
- Water bath for temperature control
- Thermometer
- Stopwatch

2. Procedure:

- Ensure the viscometer is level and calibrated.[9]
- Place the gel sample in the beaker and allow it to equilibrate to the desired temperature (e.g., $25^{\circ}\text{C} \pm 1^{\circ}\text{C}$) in the water bath.[11]
- Select an appropriate spindle and rotation speed (RPM) to obtain a torque reading between 10% and 90% of the full-scale range. For a high-viscosity gel, a T-bar spindle with a helipath stand might be necessary to ensure the spindle is always in contact with fresh material.
- Attach the spindle to the viscometer.[12]
- Carefully lower the spindle into the center of the sample until the immersion mark on the spindle shaft is level with the surface of the gel. Avoid trapping air bubbles.[12]
- Start the viscometer motor.[11]
- Allow the reading to stabilize for a set period (e.g., 60 seconds) before recording the viscosity value in centipoise (cP) or Pascal-seconds (Pa·s).[11]
- Record the spindle number, rotation speed, temperature, and viscosity reading.

Protocol 2: Accelerated Stability Testing for Topical Formulations

This protocol is based on ICH guidelines for evaluating the long-term stability of topical products.[13][14]

1. Objective: To assess the physical and chemical stability of the ULTREZ™ 10 formulation under accelerated conditions to predict its shelf life.

2. Storage Conditions:

- Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / 75% RH \pm 5% RH[13][15]
- Long-term (for confirmation): $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / 60% RH \pm 5% RH or $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / 65% RH \pm 5% RH[13][15]

3. Testing Intervals:

- Accelerated: 0, 3, and 6 months[13]
- Long-term: 0, 3, 6, 9, 12, 18, 24, and 36 months[14]

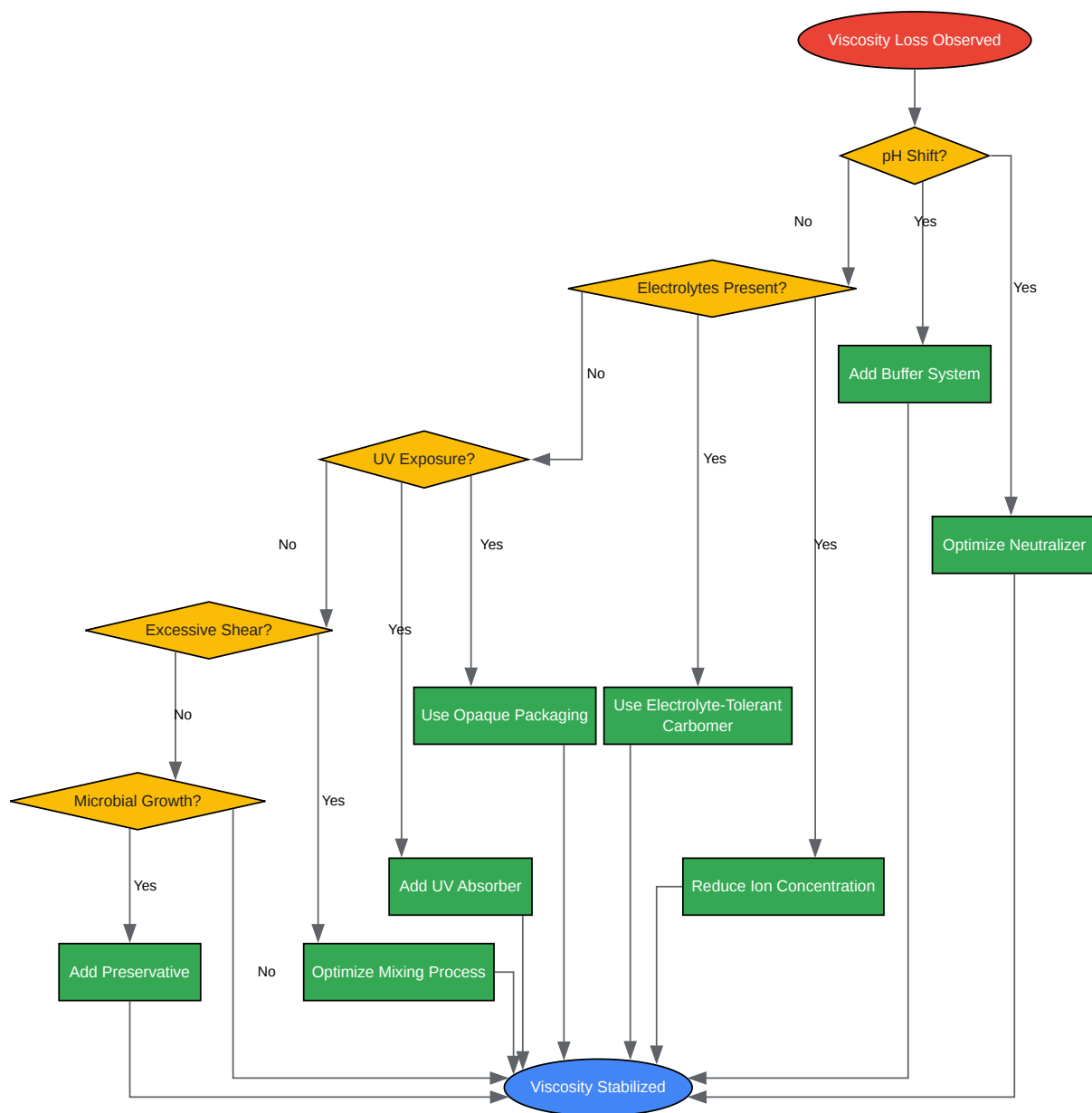
4. Parameters to be Evaluated:

- Appearance: Color, clarity, and homogeneity.
- pH: Measured using a calibrated pH meter.
- Viscosity: Measured as per Protocol 1.
- Assay of Active Ingredient: To determine any degradation of the API.
- Microbial Limits: To ensure the product remains free from microbial contamination.
- Package Compatibility: To assess any interactions between the formulation and its packaging.

5. Procedure:

- Prepare a sufficient number of samples of the final formulation in the proposed commercial packaging.
- Place the samples in stability chambers maintained at the specified storage conditions.
- At each testing interval, withdraw samples and allow them to equilibrate to room temperature before analysis.
- Perform all the specified tests and record the results.
- Analyze the data for any trends in viscosity loss or other stability issues.

Visualizations



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Caption: Troubleshooting workflow for identifying and addressing the root causes of viscosity loss in ULTREZ™ 10 formulations.



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Caption: A generalized workflow for developing stable ULTREZ™ 10 formulations, emphasizing critical processing steps.

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References

1. [scribd.com](https://www.scribd.com) [scribd.com]
2. [researchgate.net](https://www.researchgate.net) [researchgate.net]
3. deepblue.lib.umich.edu [deepblue.lib.umich.edu]
4. The Influence of pH Values on the Rheological, Textural and Release Properties of Carbomer Polacril® 40P-Based Dental Gel Formulation with Plant-Derived and Synthetic Active Components - PMC [pmc.ncbi.nlm.nih.gov]
5. Assessment of the Influence of the Selected Range of Visible Light Radiation on the Durability of the Gel with Ascorbic Acid and Its Derivative - PMC [pmc.ncbi.nlm.nih.gov]
6. [pharmtech.com](https://www.pharmtech.com) [pharmtech.com]
7. [ijrpb.com](https://www.ijrpb.com) [ijrpb.com]
8. [ulprospector.com](https://www.ulprospector.com) [ulprospector.com]
9. [guideline-sop.com](https://www.guideline-sop.com) [guideline-sop.com]
10. SOP for Operation & Calibration of Brookfield Viscometer (DV – II + PRO LV) [m-pharmainfo.com]

- [11. pharmajia.com \[pharmajia.com\]](#)
- [12. bldeapharmacy.ac.in \[bldeapharmacy.ac.in\]](#)
- [13. database.ich.org \[database.ich.org\]](#)
- [14. ICH Guidelines: Drug Stability Testing Essentials | AMSbiopharma \[amsbiopharma.com\]](#)
- [15. Drug Stability: ICH versus Accelerated Predictive Stability Studies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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